

Application of **Myrcenol Sulfone** in the Fragrance Industry: A Review of Current Knowledge

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Compound of Interest

Compound Name: *Myrcenol sulfone*

Cat. No.: *B074774*

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Introduction

Myrcenol sulfone (CAS No. 1135-22-4) is an organosulfur compound derived from myrcene, a naturally occurring terpene found in various essential oils. While mentioned in technical literature as possessing a "pleasant scent profile" and having applications in the fragrance industry, detailed public information regarding its direct use as a fragrance ingredient is notably scarce.[1] The predominant role of **Myrcenol sulfone**, as evidenced by available chemical and patent literature, is as a key intermediate in the synthesis of Myrcenol, a widely used fragrance chemical with a fresh, floral, and citrusy aroma.[2]

This document aims to provide a comprehensive overview of the known applications of **Myrcenol sulfone**, focusing on its synthesis and its relationship to the fragrant molecule Myrcenol. Due to the limited data on **Myrcenol sulfone** as a standalone fragrance component, this report will also provide detailed application notes and protocols for Myrcenol, the primary product derived from the sulfone intermediate.

Myrcenol Sulfone: Physicochemical Properties

A summary of the available physicochemical data for **Myrcenol sulfone** is presented below.

Property	Value	Reference
CAS Number	1135-22-4	[1]
Molecular Formula	C10H18O3S	[1]
Molecular Weight	218.32 g/mol	[1]
Physical State	Typically found as a liquid at room temperature	[1]
Boiling Point	Approximately 200 °C	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, ether), less soluble in water	[1]
Stability	Generally stable under normal conditions but sensitive to strong oxidizing agents	[1]

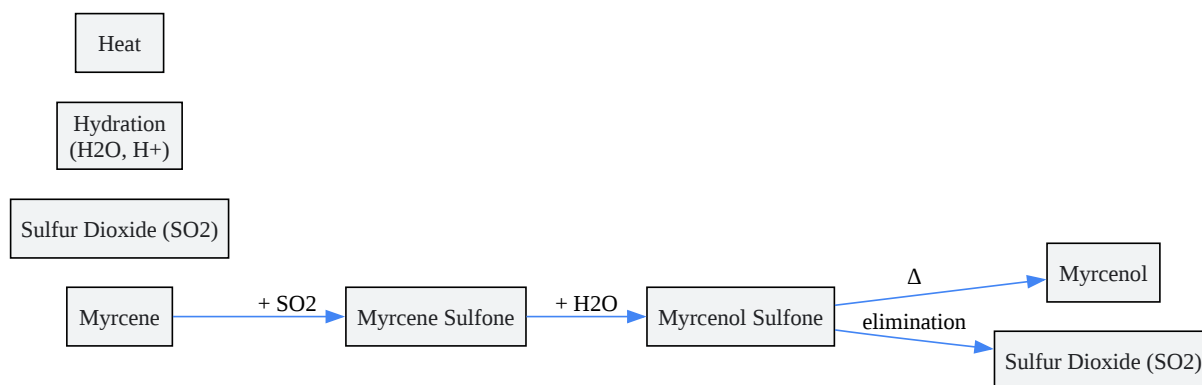
Synthesis of Myrcenol via Myrcenol Sulfone Intermediate

The primary documented application of **Myrcenol sulfone** in the fragrance industry is as a transient intermediate in a multi-step synthesis process to produce Myrcenol from Myrcene. This synthetic route is advantageous as it allows for the selective hydration of a double bond in the Myrcene molecule that would otherwise be difficult to achieve directly.

The synthesis pathway can be summarized as follows:

- **Sulfonation of Myrcene:** Myrcene reacts with sulfur dioxide (SO₂) in a Diels-Alder reaction to form a cyclic sulfone, often referred to as Myrcene sulfone.[2]
- **Hydration:** The Myrcene sulfone is then hydrated, typically using an acid catalyst, to introduce a hydroxyl group. This step forms **Myrcenol sulfone**.[1]
- **Retro-Diels-Alder Reaction:** The resulting tertiary alcohol, **Myrcenol sulfone**, is heated. This induces a retro-Diels-Alder reaction, eliminating sulfur dioxide and regenerating the diene

system to yield the desired product, Myrcenol.[2]



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Synthesis of Myrcenol from Myrcene via a **Myrcenol sulfone** intermediate.

Application Notes for Myrcenol in the Fragrance Industry

As the primary product derived from **Myrcenol sulfone** in a key synthetic route, Myrcenol is a well-established and versatile fragrance ingredient. The following section provides detailed application notes for its use in fragrance compositions.

Olfactory Profile of Myrcenol

Myrcenol is highly valued for its complex and fresh aroma profile. Its scent is predominantly characterized by the following notes:

- Floral: A distinct lavender and floral character.[3]
- Citrus: Bright and fresh citrus notes, often described as lime-like.[3]
- Fresh: A general clean and uplifting quality.

This combination of notes makes Myrcenol a versatile ingredient that can be used to add freshness and a floral lift to a wide variety of fragrance types.

Applications in Fragrance Compositions

Myrcenol is utilized across various fragrance applications, from fine fragrances to personal care and household products. Its stability and performance characteristics make it a reliable choice for perfumers.

Application	Performance	Recommended Use Level in Fragrance Concentrate
Fine Fragrance	Very Good	Up to 20%
Soaps & Shampoos	Good	-
Powder Detergent	Good	-
Fabric Conditioner	Excellent	-

Data sourced from IFF (International Flavors & Fragrances Inc.).[\[3\]](#)

Experimental Protocols: Olfactory Evaluation of Myrcenol

The olfactory properties of fragrance ingredients like Myrcenol are assessed through standardized sensory evaluation protocols.

Objective: To determine the olfactory profile and intensity of a Myrcenol sample.

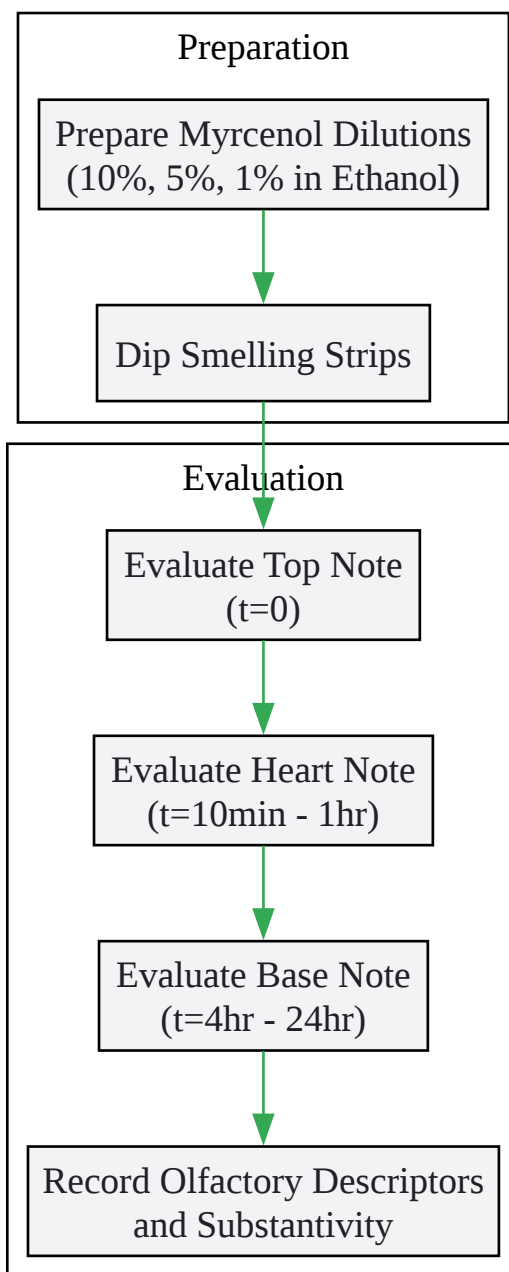
Materials:

- Myrcenol sample (e.g., Myrcenol Super from IFF)
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Pipettes

- Smelling strips (blotters)
- Odor-free evaluation room

Protocol:

- Preparation of Dilutions: Prepare a series of dilutions of Myrcenol in ethanol. A common starting point is a 10% dilution, with further dilutions to 5% and 1% to evaluate the scent at different intensities.
- Dipping Smelling Strips: Dip a fresh smelling strip into each dilution, ensuring the strip is submerged to about 1 cm.
- Initial Evaluation (Top Note): Immediately after dipping, wave the smelling strip a few inches from the nose and evaluate the initial "top note" of the fragrance. Record the perceived scent characteristics.
- Evaporation and Evaluation (Heart and Base Notes): Place the smelling strips in a holder and allow them to evaporate. Evaluate the scent at regular intervals (e.g., 10 minutes, 30 minutes, 1 hour, 4 hours, 24 hours) to assess the evolution of the fragrance profile (the "heart" and "base" notes) and its substantivity (how long the scent lasts).
- Descriptive Analysis: Use a standardized fragrance vocabulary to describe the perceived odors at each stage. For Myrcenol, descriptors would likely include "fresh," "floral," "lavender," "citrus," and "lime."



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Workflow for the olfactory evaluation of a fragrance ingredient.

Stability and Performance

Myrcenol demonstrates good stability in a variety of product bases, making it suitable for a wide range of applications. Its performance is rated as "very good" in fine fragrances and "excellent" in fabric conditioners, indicating its robustness and lasting power in these media.[3]

Conclusion

While **Myrcenol sulfone** is cited as having a pleasant aroma, its primary and well-documented role in the fragrance industry is as a synthetic intermediate for the production of Myrcenol. There is a lack of publicly available, detailed data on the direct application of **Myrcenol sulfone** as a fragrance ingredient. In contrast, Myrcenol is a widely used and well-characterized fragrance material with a desirable fresh, floral, and citrusy scent profile. For researchers and professionals in the fragrance industry, understanding the synthesis of Myrcenol via the sulfone intermediate provides valuable insight into the production of this important aroma chemical. The provided application notes and protocols for Myrcenol offer a practical guide for its effective use in creating a diverse range of fragrance compositions.

References

- 1. Buy Myrcenol sulfone (EVT-1184530) | 1135-22-4 [evitachem.com]
- 2. EP0012224A1 - Process for the synthesis of fragrant mixtures - Google Patents [patents.google.com]
- 3. iff.com [iff.com]
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